

NBD-14189: A Technical Guide to its Antiviral Spectrum

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Introduction

NBD-14189 is a novel small molecule that has demonstrated potent antiviral activity, primarily characterized against the Human Immunodeficiency Virus Type 1 (HIV-1). This technical guide provides a comprehensive overview of the known antiviral spectrum of **NBD-14189**, with a focus on its dual-target mechanism of action, quantitative efficacy, and the experimental protocols used for its evaluation. Based on currently available scientific literature, the antiviral activity of **NBD-14189** has been exclusively documented against HIV-1.

Core Antiviral Activity: Anti-HIV-1 Efficacy

NBD-14189 exhibits a unique dual-inhibitory mechanism against HIV-1, targeting both the viral envelope glycoprotein gp120 and the reverse transcriptase (RT) enzyme.[1][2][3] This dual action is significant as it targets two distinct and critical stages of the HIV-1 life cycle: entry and replication.

Mechanism of Action

• gp120 Antagonist: **NBD-14189** acts as a potent HIV-1 entry antagonist by binding to the viral envelope glycoprotein gp120.[4][5] This binding action likely interferes with the conformational changes required for the virus to attach to and enter host cells.



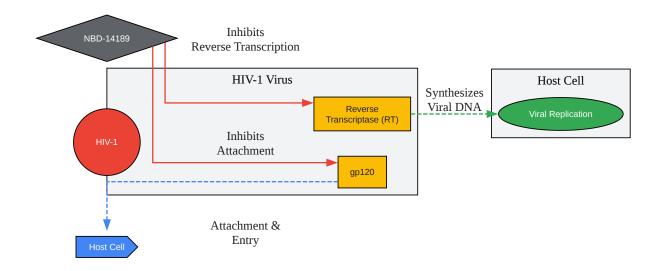




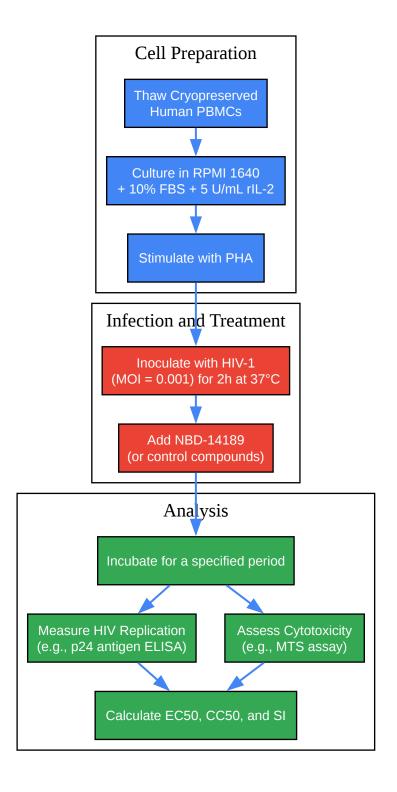
Reverse Transcriptase Inhibition: In addition to its role as an entry inhibitor, NBD-14189 also demonstrates antiviral activity by inhibiting the HIV-1 Reverse Transcriptase (RT).[1][2][3] X-ray crystallography has confirmed its binding to HIV-1 RT.[1][2] The compound bridges the dNTP and non-nucleoside RT inhibitor (NNRTI)-binding sites, thereby inhibiting the polymerase activity of the enzyme.[1][3]

The signaling pathway and mechanism of action of **NBD-14189** against HIV-1 are visualized in the diagram below.









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